

Preparation of AG-012986 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: AG-012986

Cat. No.: B1664413

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This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **AG-012986**, a potent pan-cyclin-dependent kinase (CDK) inhibitor. Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Introduction to AG-012986

AG-012986 is a small molecule inhibitor that targets multiple cyclin-dependent kinases, playing a critical role in cell cycle regulation. Its ability to induce cell cycle arrest and apoptosis makes it a valuable tool in cancer research and drug development. Proper preparation of stock solutions is the first and a critical step in any in vitro or in vivo study.

AG-012986 Properties

A summary of the key chemical and physical properties of **AG-012986** is presented in the table below. This information is essential for accurate stock solution preparation and handling.

Property	Value	Reference
Molecular Weight	459.51 g/mol	[1]
CAS Number	486414-35-1	[2]
Appearance	Crystalline solid	
Solubility in DMSO	100 mg/mL (217.62 mM)	[2]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[2]

Experimental Protocol: Preparation of a 10 mM AG-012986 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AG-012986** in DMSO. This is a common concentration for initial stock solutions, which can then be further diluted to working concentrations.

Materials

- **AG-012986** powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- (Optional) Sonicator

Procedure

- **Aseptic Technique:** Perform all steps under a laminar flow hood or in a clean, designated area to minimize contamination.

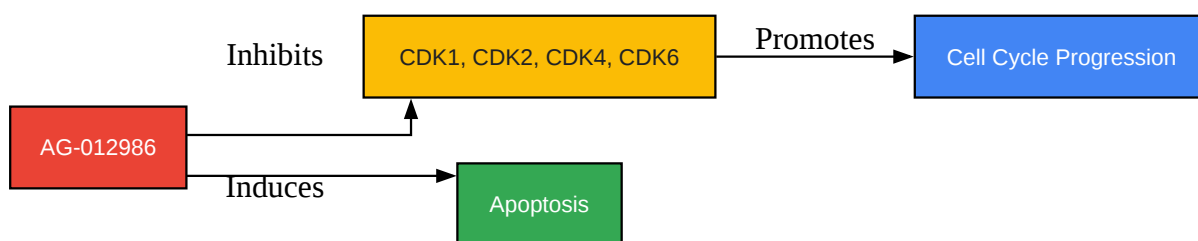
- Equilibration: Allow the vial of **AG-012986** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **AG-012986** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.595 mg of **AG-012986**.
 - Calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 459.51 \text{ g/mol} \times 1000 \text{ mg/g} = 4.595 \text{ mg}$
- Dissolution:
 - Add the weighed **AG-012986** powder to a sterile microcentrifuge tube.
 - Add the calculated volume of DMSO. For the example above, add 1 mL of DMSO.
 - Cap the tube tightly.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
 - If necessary, sonicate the solution for 5-10 minutes to aid in complete solubilization.[\[2\]](#)
- Aliquoting:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.
- Storage:
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#) Properly label all tubes with the compound name,

concentration, date of preparation, and solvent.

Signaling Pathway and Experimental Workflow

AG-012986 Mechanism of Action

AG-012986 is a pan-CDK inhibitor, targeting multiple cyclin-dependent kinases that are key regulators of the cell cycle. By inhibiting these kinases, **AG-012986** can induce cell cycle arrest and apoptosis in cancer cells.

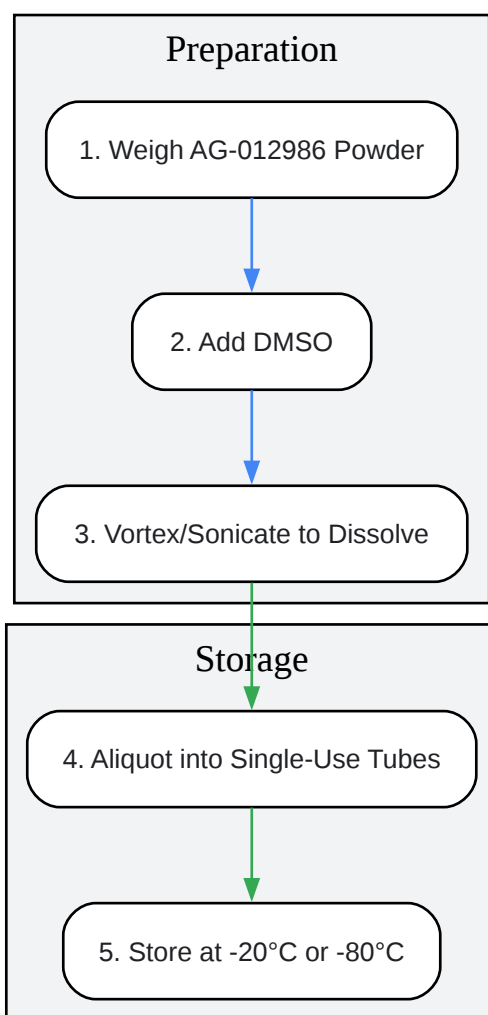


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Caption: **AG-012986** inhibits CDKs, leading to cell cycle arrest and apoptosis.

Stock Solution Preparation Workflow

The following diagram illustrates the key steps involved in the preparation of an **AG-012986** stock solution.



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Caption: Workflow for preparing **AG-012986** stock solution.

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References

- 1. AG-012986 | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]

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